

Personal protective equipment for handling Methyl 3-bromopropanoate

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Compound of Interest

Compound Name: Methyl 3-bromopropanoate

Cat. No.: B147280

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Essential Safety and Handling Guide for Methyl 3-bromopropanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 3-bromopropanoate**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 3-bromopropanoate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₄ H ₇ BrO ₂ [1]
Molecular Weight	167.00 g/mol [1]
Appearance	Colorless to almost colorless clear liquid [2] [3]
Boiling Point	64 - 66 °C at 18-24 hPa [2] [4]
Density	1.53 g/mL at 25 °C [2]
Flash Point	75 °C (167 °F) - closed cup [2] [4]
Refractive Index	n _{20/D} 1.458 (lit.)

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-bromopropanoate is a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[4\]](#) It is crucial to use appropriate personal protective equipment (PPE) to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [4] [5]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or PVC) and clothing to prevent skin exposure. [4] An acid-resistant apron is also recommended. [6]	Prevents skin contact which can cause irritation.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2] [7] If ventilation is inadequate, use a NIOSH/MSHA approved respirator with an organic vapor cartridge. [8]	Avoid inhalation of vapors which may cause respiratory irritation. [4]

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **Methyl 3-bromopropanoate** in a laboratory setting.

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) before starting any work.[\[7\]](#)
- Ensure a chemical fume hood is operational and available.[\[7\]](#)
- Verify that an eyewash station and safety shower are accessible and operational.[\[4\]](#)
- Assemble all necessary PPE and ensure it is in good condition.[\[9\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)

2. Handling:

- Conduct all work with **Methyl 3-bromopropanoate** in a certified chemical fume hood to minimize inhalation exposure.[7]
- Wear the specified PPE at all times.
- Avoid contact with skin, eyes, and clothing.[10]
- Do not eat, drink, or smoke in the laboratory.[9]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[2][4]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[2][8]
- Wash hands thoroughly after handling.[4]

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[2]
- Ventilate the area.
- Contain the spillage using non-combustible absorbent material such as sand, earth, or vermiculite.[2]
- Collect the absorbed material into a suitable, closed container for disposal.[2]

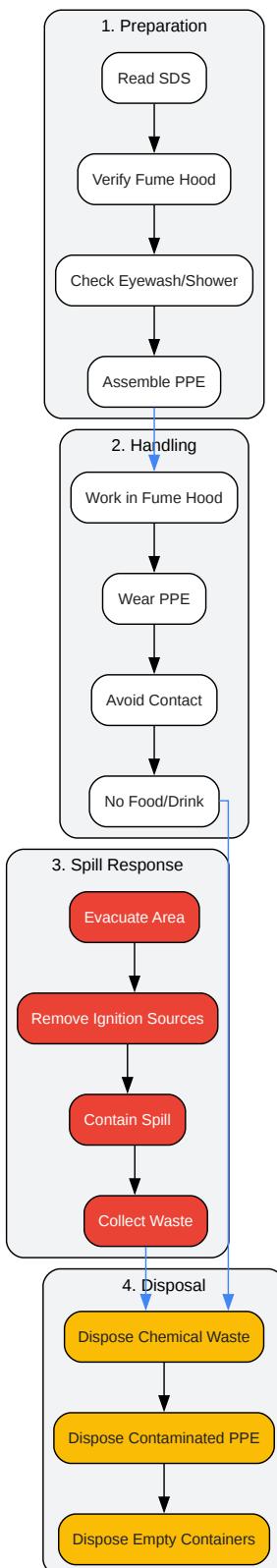
Disposal Plan

Proper disposal of **Methyl 3-bromopropanoate** and contaminated materials is essential to prevent environmental contamination and ensure safety.

- Chemical Waste: Dispose of unused **Methyl 3-bromopropanoate** and solutions containing it as hazardous chemical waste. The material should be placed in a clearly labeled, sealed container. Follow all local, state, and federal regulations for hazardous waste disposal.

- Contaminated Materials: Any materials, such as absorbent pads, gloves, and lab coats, that have come into contact with **Methyl 3-bromopropanoate** should be considered contaminated. Place these materials in a sealed, labeled container for hazardous waste disposal.
- Empty Containers: Empty containers may retain product residue and should be handled as hazardous waste.^[10] Do not reuse empty containers.

Workflow for Handling Methyl 3-bromopropanoate

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Caption: Workflow for the safe handling and disposal of **Methyl 3-bromopropanoate**.

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